

Application Note: High-Resolution Quantification of N,N-Diisopropyl-p-toluamide

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Compound of Interest

Compound Name: *N,N-Diisopropyl-p-toluamide*

CAS No.: 6937-52-6

Cat. No.: B1582525

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Methodology: GC-MS (Formulations) and HPLC-MS/MS (Biological Matrices) Target Analyte: **N,N-Diisopropyl-p-toluamide** (C₁₄H₂₁NO) Status: Protocol Adaptation from EPA/CDC Standard DEET Methodologies

Introduction & Chemical Context

Accurate quantification of **N,N-Diisopropyl-p-toluamide** requires distinguishing it from its isomers and homologs. Unlike standard DEET (N,N-Diethyl-m-toluamide), this target molecule possesses:

- **Higher Lipophilicity:** The two isopropyl groups (vs. ethyl) increase the LogP, resulting in longer retention times on reverse-phase columns.
- **Para-Substitution:** The para orientation (1,4-substitution) generally results in a more linear molecular geometry compared to the meta (1,3) kink in DEET, affecting interaction with stationary phases.

Critical Analytical Challenge: Separation from potential synthesis byproducts (e.g., N-isopropyl-p-toluamide) and isomeric contaminants (meta- or ortho- isomers).

Sample Preparation Protocols

A. Biological Fluids (Plasma/Urine) - Solid Phase Extraction (SPE)

For trace analysis in biological matrices, SPE is superior to Liquid-Liquid Extraction (LLE) for removing protein interferences and concentrating the hydrophobic target.

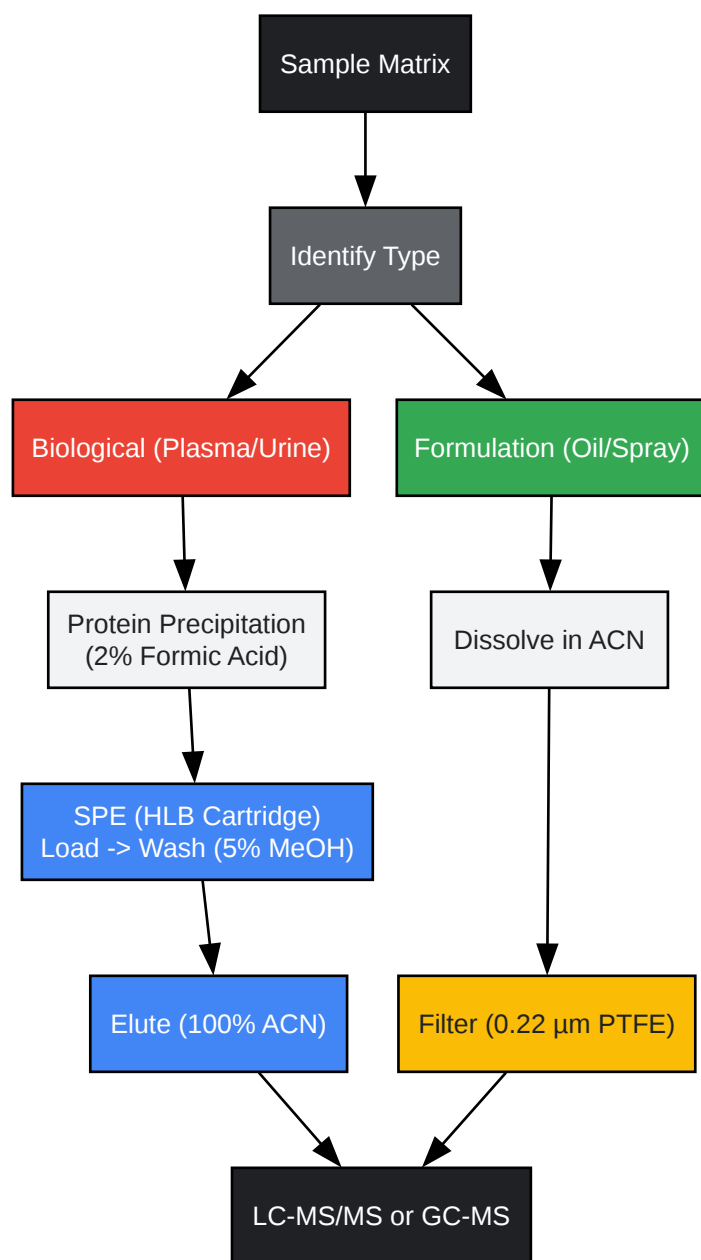
Protocol:

- Conditioning: Use a Hydrophilic-Lipophilic Balance (HLB) cartridge (e.g., Oasis HLB or Strata-X). Equilibrate with 1 mL Methanol followed by 1 mL Water.
- Loading: Mix 200 μ L plasma with 200 μ L 2% Formic Acid (aq). Load onto cartridge.
- Washing: Wash with 1 mL 5% Methanol in Water (removes salts/proteins).
- Elution: Elute with 1 mL Acetonitrile (ACN).
- Concentration: Evaporate under Nitrogen stream at 40°C; reconstitute in 100 μ L Mobile Phase A/B (50:50).

B. Formulations (Lotions/Sprays) - Dilute-and-Shoot

- Weighing: Accurately weigh 0.1 g of formulation.
- Dissolution: Dissolve in 10 mL Acetonitrile (HPLC Grade).
- Filtration: Filter through 0.22 μ m PTFE syringe filter (Nylon filters may bind the amide).
- Dilution: Dilute to within calibration range (e.g., 1–100 μ g/mL).

Workflow Visualization



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Figure 1: Decision tree for sample preparation based on matrix complexity.

Method A: GC-MS Quantification (Volatiles/Environmental)

Best for: Quality Control (QC) of formulations, water analysis, and high-concentration samples.

Why: Toluamides are thermally stable and volatile, making GC the robust, cost-effective choice.

Instrument Parameters

- System: Agilent 7890/5977 (or equivalent).
- Column: DB-5ms (5% Phenyl-arylene, 95% Dimethylpolysiloxane), 30m x 0.25mm x 0.25µm.
 - Note: The "ms" low-bleed phase is critical for trace analysis.
- Carrier Gas: Helium @ 1.0 mL/min (Constant Flow).
- Inlet: Split/Splitless (Split 10:1 for formulations; Splitless for trace). Temp: 250°C.

Temperature Program

The para isomer separates from the meta isomer based on boiling point differences and interaction with the phenyl phase.

- Initial: 80°C (hold 1 min).
- Ramp 1: 20°C/min to 200°C.
- Ramp 2: 5°C/min to 230°C (Critical resolution window for isomers).
- Final: 30°C/min to 300°C (Bake out).

MS Detection (EI Mode)[1]

- Source Temp: 230°C.
- Scan Mode: SIM (Selected Ion Monitoring) for quantification.
- Target Ions (Predicted for **N,N-Diisopropyl-p-toluamide**):
 - Quant Ion (m/z): 119 (p-Toluoyl cation, $[\text{CH}_3\text{-C}_6\text{H}_4\text{-CO}]^+$). This is the most stable fragment.
 - Qualifier 1 (m/z): 219 (Molecular Ion, M^+).
 - Qualifier 2 (m/z): 176 (Loss of isopropyl group, $[\text{M} - \text{C}_3\text{H}_7]^+$).

Method B: HPLC-MS/MS (Bioanalysis/Metabolites)

Best for: Pharmacokinetics (PK), trace urine analysis, and metabolite tracking. Why: LC-MS avoids thermal degradation of potential metabolites and handles aqueous biological samples directly.

Chromatographic Conditions

- Column: C18 Reverse Phase (e.g., Waters BEH C18, 2.1 x 50 mm, 1.7 μ m).
 - Alternative: Phenyl-Hexyl column provides superior selectivity for aromatic isomers (para vs meta).
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient:
 - 0-1 min: 5% B (Equilibration)
 - 1-6 min: 5% -> 95% B (Linear ramp)
 - 6-7 min: 95% B (Wash)
 - Note: **N,N-Diisopropyl-p-toluamide** will elute later than DEET (approx. 4.5-5.0 min) due to the bulky isopropyl groups.

Mass Spectrometry (ESI+)[2]

- Ionization: Electrospray Ionization (Positive Mode).[1]
- MRM Transitions (Multiple Reaction Monitoring):
 - Precursor: 220.2 [M+H]⁺
 - Product 1 (Quant): 119.1 [p-Toluoyl]⁺ (High collision energy).
 - Product 2 (Qual): 91.1 [Tropylium ion]⁺ (Very high collision energy).

Quantitative Data Summary & Validation

The following parameters must be validated per ICH Q2(R1) guidelines.

Parameter	GC-MS (Formulation)	LC-MS/MS (Biological)
Linearity Range	10 – 1000 µg/mL	1.0 – 1000 ng/mL
Internal Standard	Phenanthrene-d10 or 2-Fluorobenzamide	DEET-d6 (Deuterated DEET)
LOD (Limit of Detection)	~0.5 µg/mL	~0.1 ng/mL
Recovery (Extraction)	98 - 102%	85 - 95%
Precision (RSD)	< 2.0%	< 5.0%
Specificity	Resolution > 1.5 from meta-isomer	Unique MRM transition

Internal Standard Strategy

Since a deuterated version of **N,N-Diisopropyl-p-toluamide** may not be commercially available, use DEET-d6 (N,N-Diethyl-m-toluamide-d6).

- Justification: It shares the benzamide core and ionization properties.
- Correction: Calculate the Relative Response Factor (RRF) during method development to account for ionization efficiency differences between the ethyl and isopropyl groups.

Troubleshooting & Optimization

Issue: Peak Tailing

- Cause: Interaction between the amide nitrogen and free silanols on the column.
- Solution (GC): Use "Base Deactivated" inlet liners (wool-packed) and ensure the column is "MS grade" (low bleed/high inertness).
- Solution (LC): Ensure Formic Acid (pH ~2.7) is present to protonate the amide, preventing secondary interactions.

Issue: Isomer Co-elution

- If the para target co-elutes with meta impurities:
 - GC: Lower the ramp rate to 2°C/min between 180°C and 220°C.
 - LC: Switch to a Biphenyl or Phenyl-Hexyl stationary phase. These phases interact with the pi-electrons of the benzene ring; the para vs meta shape difference causes significantly different pi-pi interactions, improving resolution.

References

- Cherstniakova, S. A., et al. (2006). "Rapid Determination of N,N-Diethyl-m-Toluamide (DEET) and Permethrin in Human Plasma by Gas Chromatography-Mass Spectrometry." Journal of Analytical Toxicology. [Link](#)
 - Relevance: Establishes the foundational GC-MS extraction protocols for toluamides in plasma.
- Kuklenyik, P., et al. (2013). "On-line solid phase extraction-high performance liquid chromatography-isotope dilution-tandem mass spectrometry approach to quantify N,N-diethyl-m-toluamide and oxidative metabolites in urine." Analytica Chimica Acta. [Link](#)
 - Relevance: Provides the gold-standard LC-MS/MS parameters and metabolite tracking logic applicable to the p-toluamide analog.
- US EPA. "Reregistration Eligibility Decision (RED) for DEET." [2] EPA Archives. [Link](#)
 - Relevance: Defines regulatory requirements for quantification and purity assessment of benzamide repellents.
- PubChem. "N,N-Diethyl-p-toluamide Compound Summary." (Structural Analog Reference). [Link](#)
 - Relevance: Used for verifying physicochemical properties (LogP, H-bond acceptors) to predict chromatographic behavior of the diisopropyl analog.

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Sources

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